

# Compound Comparison: IGF-1 LR3 vs. IGF-1 DES

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**Compound Focus: IQ-3**

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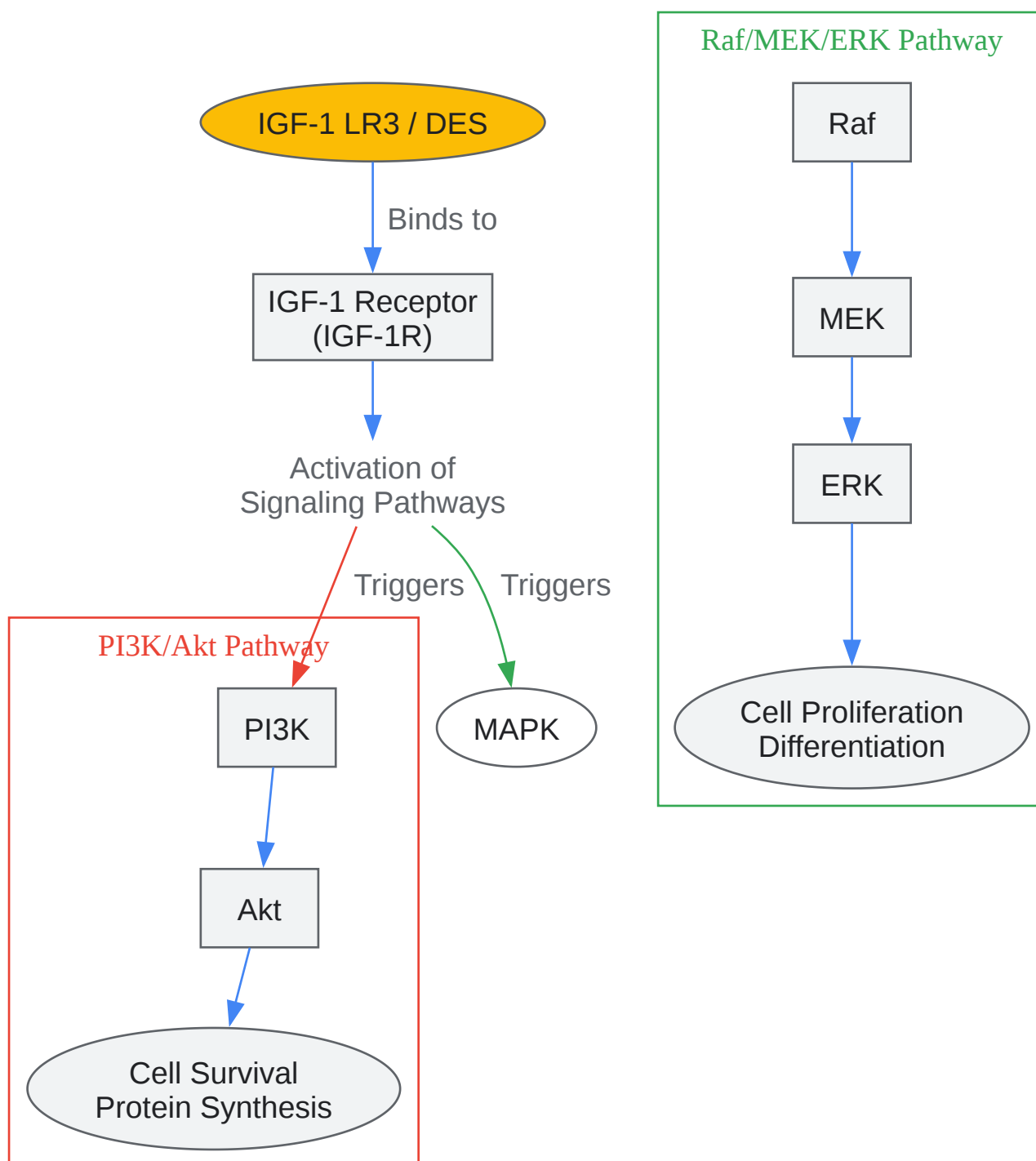
The following table summarizes the key differences between these two research compounds, based on a 2025 technical resource [1].

Feature	IGF-1 LR3	IGF-1 DES
Full Name	Insulin-like Growth Factor 1 Long Arginine 3	Insulin-like Growth Factor 1 Des(1-3)
Amino Acid Sequence	Extended sequence (83 amino acids)	Truncated N-terminus (missing first 3 amino acids)
Primary Research Characteristic	Extended half-life, sustained activity	Rapid action, high receptor binding affinity
Reported Half-life	Several hours (prolonged)	20-30 minutes (very short)
Dominant Research Applications	Sustained cellular growth (hypertrophy) studies, long-term metabolic investigations	Rapid cellular recovery, immediate repair processes, localized growth studies
Mechanism / Binding	Interacts with IGF-1 receptors, activates PI3K/Akt and Raf/MEK/ERK pathways; lower binding affinity to binding proteins	Interacts with IGF-1 receptors, activates PI3K/Akt and Raf/MEK/ERK pathways; high receptor binding affinity, enhanced by lactic acid

## Experimental Protocols & Signaling Pathways

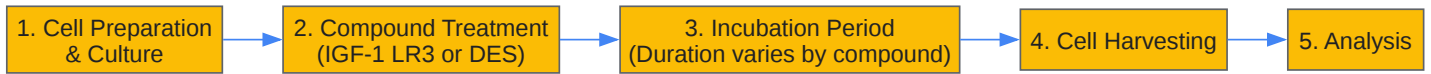
The experimental findings for the data in the table are derived from *in-vitro* (laboratory) studies. Research suggests both compounds exert their effects by binding to the IGF-1 receptor (IGF-1R), which triggers downstream signaling cascades [1].

The diagram below illustrates this common signaling pathway.



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The general workflow for studying the cellular effects of these compounds involves several key stages, from preparation to analysis.



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## Key Differentiation for Research

The core difference guiding experimental design is their **activity profile**:

- **IGF-1 LR3** is characterized by its **sustained activity** due to a longer half-life, making it suitable for experiments observing long-term effects like chronic cellular growth or metabolic changes [1].
- **IGF-1 DES** is defined by its **potent but short-lived activity**, making it ideal for studies on acute responses, such as immediate post-stimulus recovery or localized, rapid growth processes [1].

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## References

1. IGF LR 3 DES: Key Differences for Optimal vs and... Performance [wholesalepeptide.com]

To cite this document: Smolecule. [Compound Comparison: IGF-1 LR3 vs. IGF-1 DES]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1944062#iq-3-versus-other-compounds>]

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